

# 3-methyl-2-oxobutanoic acid branched-chain amino acid metabolites comparison

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## Compound Focus: 3-Methyl-2-oxobutanoic acid

CAS No.: 759-05-7

Cat. No.: S564956

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## Profile of 3-Methyl-2-oxobutanoic Acid

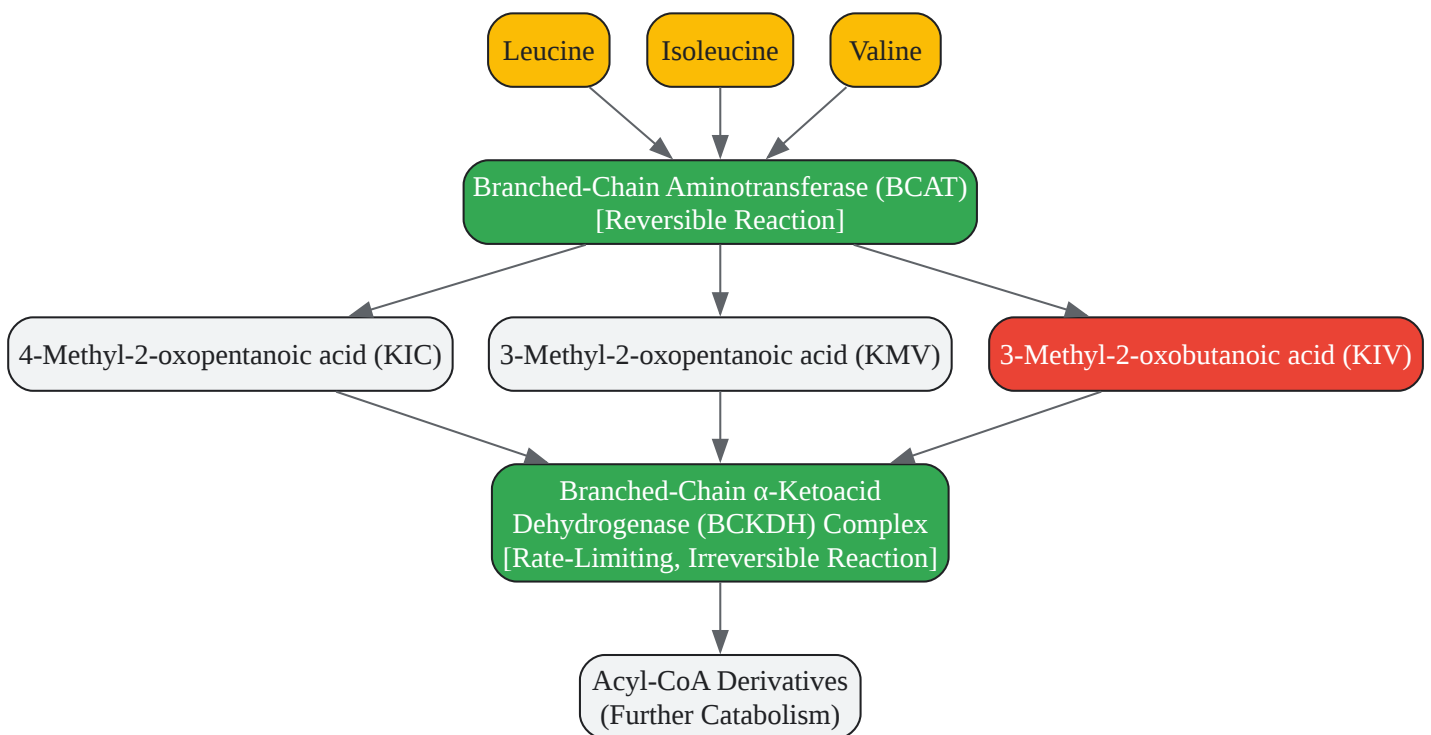
The table below summarizes the key characteristics of **3-Methyl-2-oxobutanoic acid** (KIV) as identified in the literature [1] [2] [3]:

Property	Description
Common Names	3-Methyl-2-oxobutanoic acid, alpha-Ketoisovaleric acid, 2-Oxoisovaleric acid, Ketovaline (KIV) [2] [4] [3].
CAS Number	759-05-7 [1] [2] [5].
Chemical Formula	$C_5H_8O_3$ [1] [2] [5].
Molecular Weight	116.12 g/mol (average) [1] [2] [5].
Chemical Structure	<chem>CC(C)C(=O)C(O)=O</chem> [1] [2] [5].

Property	Description
<b>Biological Role</b>	Metabolite in the valine catabolism pathway; abnormal accumulation is a neurotoxin, acidogen, and metabotoxin [1] [2].
<b>Associated Disease</b>	Maple Syrup Urine Disease (MSUD), where chronically high levels cause severe neurological symptoms and metabolic acidosis [2].
<b>Solubility</b>	Soluble in water (100 mg/mL) and polar organic solvents like DMSO and ethanol [1] [4].

## Biological Pathway and Experimental Context

To understand KIV's role, it's crucial to see its position in the BCAA catabolic pathway. The following diagram illustrates this process:



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### Pathway Explanation:

- **Shared Initial Steps:** The catabolism of the three BCAAs (leucine, isoleucine, valine) shares the same first two enzymatic steps [3].
- **Transamination:** The first step is a reversible transamination reaction, catalyzed by the branched-chain aminotransferase (BCAT) enzyme. This step converts the BCAAs into their respective **branched-chain  $\alpha$ -keto acids (BCKAs)**. **3-Methyl-2-oxobutanoic acid (KIV) is the  $\alpha$ -keto acid derivative of valine** [3].
- **Oxidative Decarboxylation:** The second, rate-limiting step is the irreversible oxidative decarboxylation of the BCKAs, catalyzed by the branched-chain  $\alpha$ -keto acid dehydrogenase (BCKDH) complex. The products then enter further metabolism via separate pathways [3].

## Key Research and Handling Protocols

Recent clinical and experimental studies highlight the significance of KIV:

- **Clinical Association with Liver Failure:** A 2022 clinical study on patients with HBV-related hepatocellular carcinoma found that a significant increase in gut *Klebsiella* bacteria after hepatectomy was highly correlated with a decrease in hub-metabolite **3-methyl-2-oxobutanoic acid** in both feces and serum. This relationship was associated with induced post-hepatectomy liver failure (PHLF), suggesting KIV has research value in PHLF-targeted treatments [6].
- **Experimental Handling:**
  - **In Vivo Formulation:** A referenced formulation for animal studies includes 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline. It is recommended to prepare the working solution immediately before use [1].
  - **Solubilization:** Sonication and heating are recommended to dissolve the compound in water or DMSO [1].
  - **Storage:** For long-term stability, store the pure form at  $-20^{\circ}\text{C}$  for up to 3 years, or at  $-80^{\circ}\text{C}$  if dissolved in a solvent [1].

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## References

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